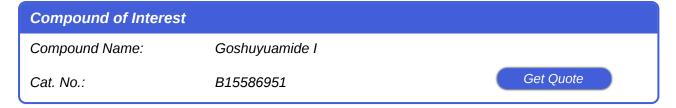


Goshuyuamide I: A Technical Guide to its Natural Source and Isolation

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Goshuyuamide I is an indole alkaloid identified from the fruits of Evodia rutaecarpa (now botanically classified as Tetradium ruticarpum). This plant, known as "Wu-Zhu-Yu" in traditional Chinese medicine and "Goshuyu" in Japan, has a long history of use in treating a variety of ailments, including headaches, abdominal pain, and gastrointestinal disorders.[1][2][3]
Goshuyuamide I, with the molecular formula C19H19N3O, belongs to a class of amidecontaining alkaloids that are subjects of interest for their potential biological activities.[4] This technical guide provides a comprehensive overview of the natural source of Goshuyuamide I and details the experimental protocols for its extraction, isolation, and structural characterization based on available scientific literature.

Natural Source

The primary and exclusive natural source of **Goshuyuamide I** identified to date is the dried, nearly ripe fruits of Evodia rutaecarpa (Juss.) Benth., a plant belonging to the Rutaceae family. [1][2] This species is also recognized under the name Tetradium ruticarpum (A. Juss.) T.G. Hartley. The fruits of this plant are rich in a diverse array of chemical constituents, including various indole and quinolone alkaloids, limonoids, and essential oils.[1][3] **Goshuyuamide I** is one of the several amide alkaloids isolated from this botanical source, alongside related compounds such as Goshuyuamide-II and various wuchuyuamides.



Isolation and Purification of Goshuyuamide I

The isolation of **Goshuyuamide I** from the fruits of Evodia rutaecarpa is a multi-step process involving extraction and chromatographic separation. The following is a generalized protocol synthesized from methodologies reported for the isolation of alkaloids from this plant material.

Experimental Protocol: Extraction and Preliminary Separation

- Plant Material Preparation: The dried and nearly ripe fruits of Evodia rutaecarpa are pulverized into a coarse powder to increase the surface area for efficient extraction.
- Solvent Extraction: The powdered plant material is typically extracted exhaustively with a solvent such as methanol or ethanol at room temperature. This process is often repeated multiple times to ensure the complete extraction of the target compounds.
- Concentration: The resulting crude extract is then concentrated under reduced pressure to yield a residue.
- Acid-Base Partitioning: The residue is suspended in an acidic aqueous solution (e.g., 2% HCI) and partitioned with a non-polar solvent like petroleum ether or ethyl acetate to remove neutral and weakly basic compounds. The acidic aqueous layer, containing the protonated alkaloids, is then basified (e.g., with NH4OH to pH 9-10) and subsequently extracted with a chlorinated solvent such as chloroform or dichloromethane. This step selectively isolates the alkaloid fraction.

Experimental Protocol: Chromatographic Purification

The alkaloid-rich fraction obtained from the acid-base partitioning is subjected to a series of chromatographic techniques to isolate **Goshuyuamide I**.

 Silica Gel Column Chromatography: The crude alkaloid mixture is loaded onto a silica gel column. Elution is performed with a gradient of solvents, typically starting with a less polar solvent system (e.g., a mixture of petroleum ether and ethyl acetate) and gradually increasing the polarity.[5] Fractions are collected and monitored by Thin Layer Chromatography (TLC).



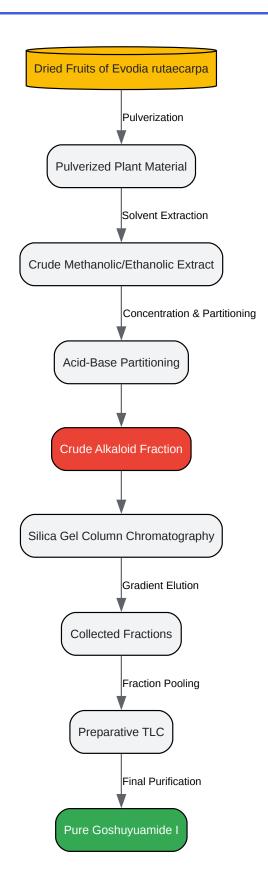




- Preparative Thin Layer Chromatography (pTLC): Fractions containing compounds with similar retention factors to **Goshuyuamide I** are further purified using pTLC with an appropriate solvent system to yield the pure compound.
- Recrystallization: The final purification step often involves recrystallization from a suitable solvent to obtain **Goshuyuamide I** in a crystalline form.

The overall workflow for the isolation of **Goshuyuamide I** can be visualized in the following diagram:





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Figure 1: Generalized workflow for the isolation of **Goshuyuamide I**.



Structure Elucidation

The structure of **Goshuyuamide I** was determined through a combination of spectroscopic techniques.

Experimental Protocol: Spectroscopic Analysis

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to determine
 the exact molecular weight and elemental composition of the purified compound, confirming
 its molecular formula as C19H19N3O.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - 1H NMR: Provides information about the number and types of protons in the molecule and their neighboring protons.
 - 13C NMR: Determines the number and types of carbon atoms present in the structure.
 - 2D NMR (COSY, HMQC, HMBC): These experiments are crucial for establishing the connectivity between protons and carbons, allowing for the complete assembly of the molecular structure.

Quantitative Data: Spectroscopic Data for Goshuyuamide I

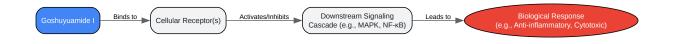
While the complete, detailed NMR data for **Goshuyuamide I** is found in specialized literature, the following table summarizes the key spectroscopic information used for its structural confirmation.



Spectroscopic Technique	Data Interpretation
HRMS	Confirms the molecular formula C19H19N3O.
1H NMR	Reveals the presence of aromatic and aliphatic protons, as well as protons attached to nitrogen and oxygen.
13C NMR	Shows the presence of 19 carbon atoms, including those in aromatic rings, carbonyl groups, and aliphatic chains.
2D NMR (COSY, HMQC, HMBC)	Establishes the connectivity of the indole and quinazoline moieties and the amide linkage.

Signaling Pathways and Biological Activity

The biological activities of **Goshuyuamide I** are not as extensively studied as those of other major alkaloids from Evodia rutaecarpa, such as evodiamine and rutaecarpine. However, many alkaloids from this plant are known to interact with various biological targets. For instance, evodiamine has been reported to have anti-inflammatory and anti-tumor effects. Further research is needed to elucidate the specific signaling pathways modulated by **Goshuyuamide I**. A hypothetical signaling pathway that could be investigated based on the activities of related alkaloids is depicted below.



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Figure 2: Hypothetical signaling pathway for Goshuyuamide I.

Conclusion

Goshuyuamide I is a naturally occurring amide alkaloid isolated from the fruits of Evodia rutaecarpa. Its isolation requires a systematic approach involving solvent extraction and multiple chromatographic steps. The structural elucidation of **Goshuyuamide I** has been accomplished through modern spectroscopic techniques. While its specific biological activities



and mechanisms of action are still under investigation, its structural relationship to other bioactive alkaloids from the same plant source suggests that it may hold potential for further pharmacological research and drug development. This guide provides a foundational understanding for researchers interested in the isolation and study of this and related natural products.

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